

BAY-184: A Technical Guide to its Synthesis, Chemical Properties, and Biological Activity

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Compound of Interest

Compound Name: BAY-184

Cat. No.: B15543705

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Introduction

BAY-184 is a potent and selective dual inhibitor of the lysine acetyltransferases (KAT) 6A and 6B.[1][2] KAT6A and KAT6B are crucial enzymes involved in chromatin regulation through the acetylation of histone and non-histone proteins.[3][4] Specifically, they acetylate histone H3 on lysine residue 23 (H3K23), a key epigenetic mark.[1] The genes for KAT6A and KAT6B are frequently amplified in several types of cancer, including a notable percentage of breast cancers, making them attractive therapeutic targets.[3][5] **BAY-184** emerged from high-throughput screening and subsequent optimization, presenting a novel acylsulfonamide-benzofuran chemical scaffold for KAT6A/B inhibition.[3][6] This document provides a detailed overview of the synthesis, chemical properties, and biological activity of **BAY-184**, along with relevant experimental protocols.

Chemical Properties

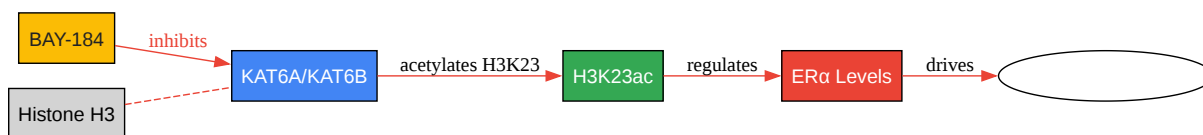
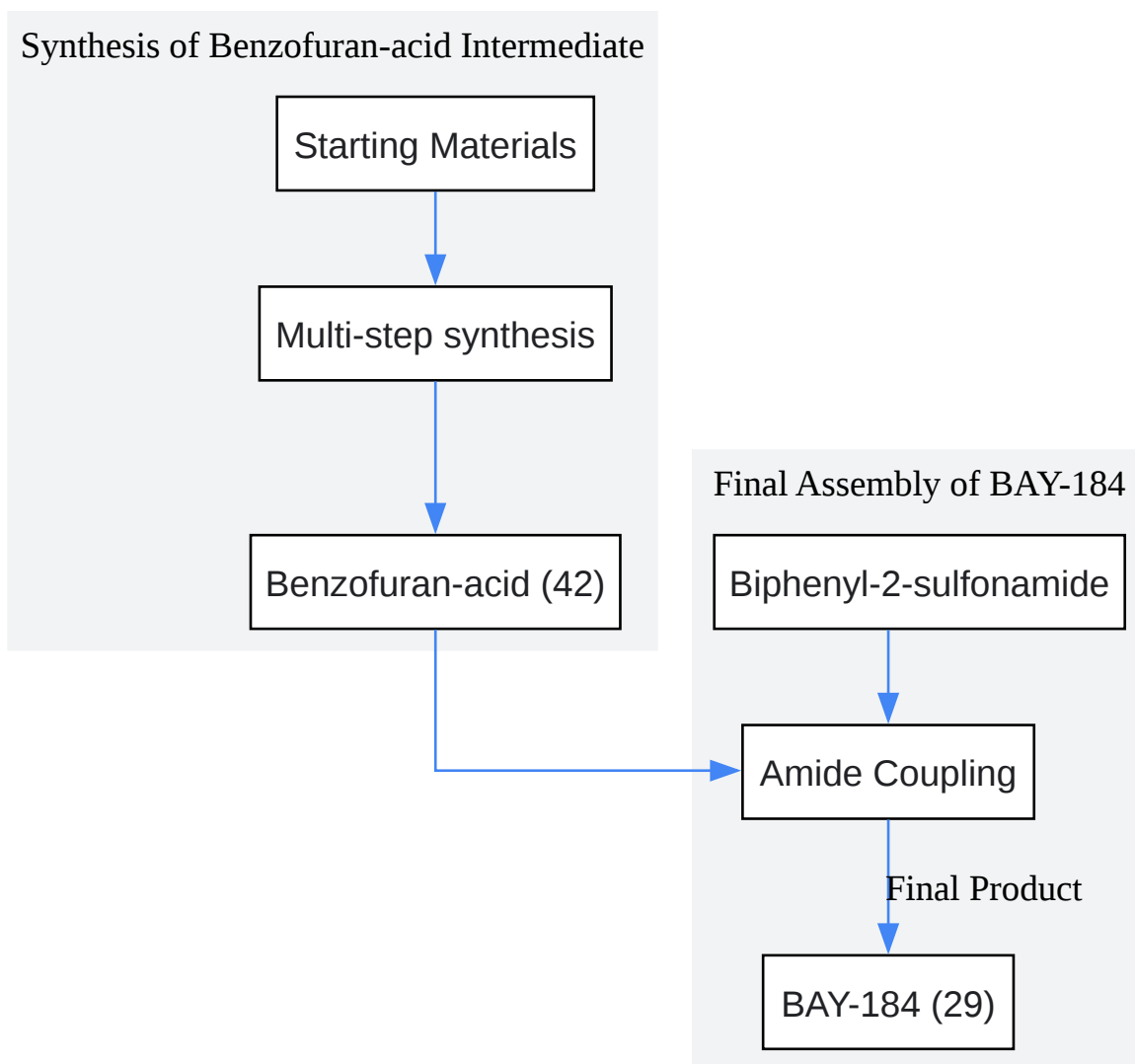
BAY-184 is characterized by its acylsulfonamide-benzofuran core. A summary of its key chemical properties is provided in the table below.

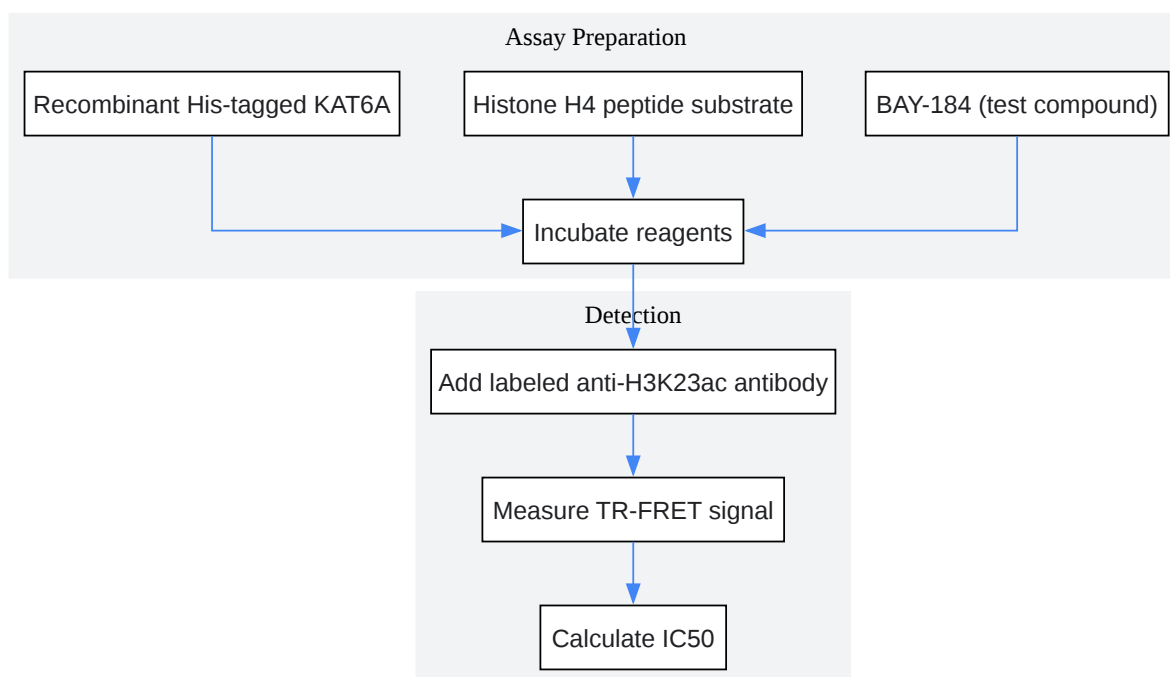
Property	Value
IUPAC Name	N-([1,1'-biphenyl]-2-ylsulfonyl)-6-(dimethylamino)benzofuran-2-carboxamide[7]
Synonyms	BAY-184, BAY184[7]
Chemical Formula	C ₂₃ H ₂₀ N ₂ O ₄ S[7]
Molecular Weight	420.48 g/mol [7]
Exact Mass	420.1144[7]
Elemental Analysis	C, 65.70; H, 4.79; N, 6.66; O, 15.22; S, 7.62[7]

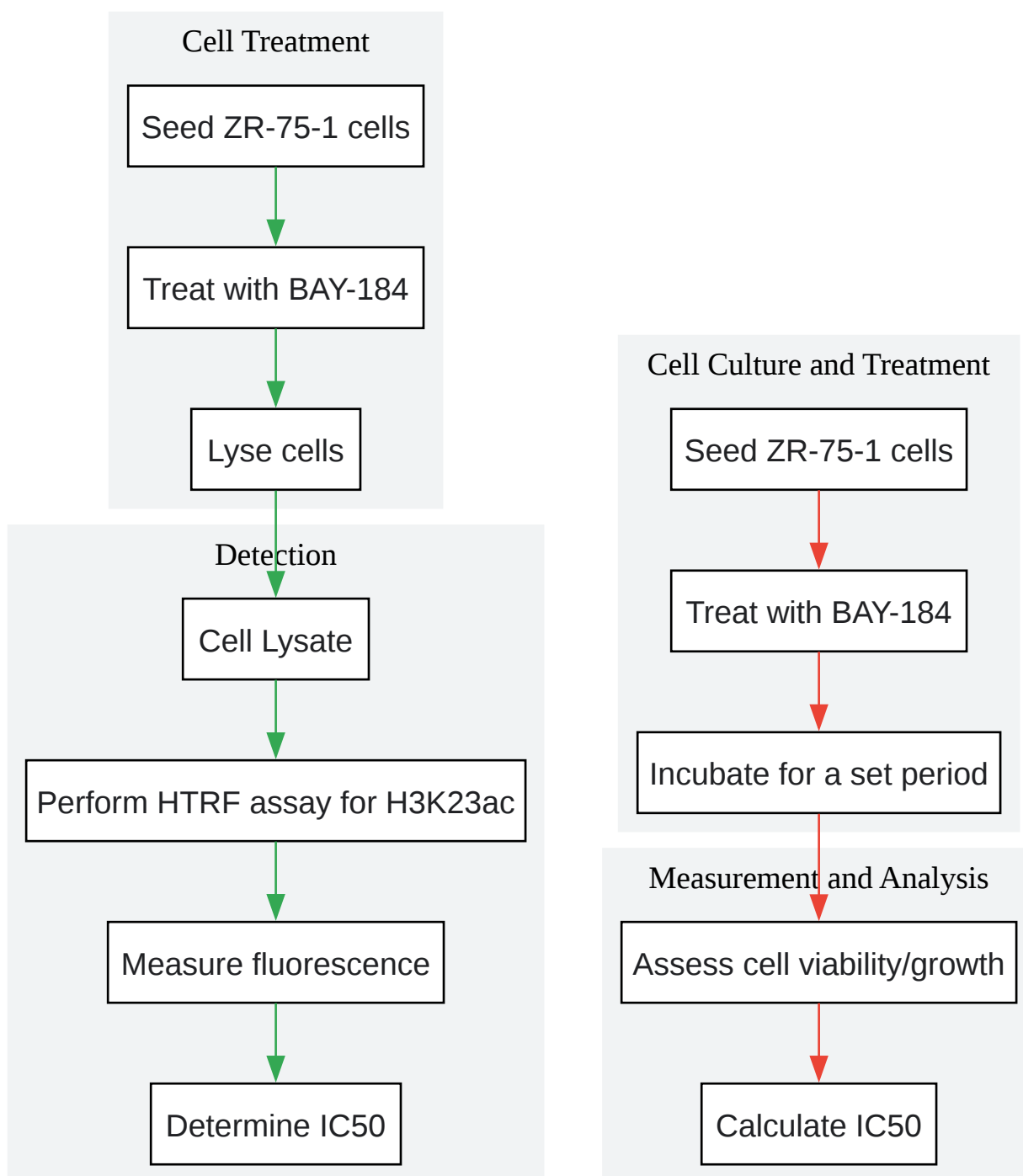
Synthesis of BAY-184

The synthesis of **BAY-184** follows a route starting from a benzofuran-acid intermediate.[6] The general workflow for the synthesis is depicted below.

Synthesis of Benzofuran-acid Intermediate







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